

# Personal protective equipment for handling 2-Fluoro-6-formylpyridine

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## Compound of Interest

Compound Name: 2-Fluoro-6-formylpyridine

Cat. No.: B112266

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## Essential Safety and Handling Guide for 2-Fluoro-6-formylpyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Fluoro-6-formylpyridine**. Given the absence of a comprehensive, publicly available Safety Data Sheet (SDS) for this specific compound, the following information is synthesized from data on structurally similar fluorinated pyridines and aldehydes. A thorough risk assessment should be conducted by researchers and their institution's Environmental Health and Safety (EHS) department prior to handling this chemical.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Fluoro-6-formylpyridine** is considered a hazardous chemical. Primary hazards include acute toxicity if swallowed, inhaled, or in contact with skin, as well as causing serious skin and eye irritation.<sup>[1][2]</sup> Therefore, strict adherence to recommended PPE is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE)

Body Part	Protective Equipment	Recommended Material/Standard
Eyes/Face	Safety glasses with side-shields or chemical safety goggles. A face shield should be worn where splashing is a risk.	Must conform to EN166 (EU) or NIOSH (US) standards.
Skin	Chemical-resistant gloves.	Nitrile rubber or butyl rubber are recommended. Gloves must be inspected for integrity before each use and disposed of after contamination. <a href="#">[3]</a>
Lab coat or chemical-resistant apron.	A standard laboratory coat is the minimum requirement. For larger quantities or splash potential, a chemical-resistant apron over the lab coat is recommended.	
Respiratory	A NIOSH-approved respirator with an organic vapor cartridge.	Required when working outside of a certified chemical fume hood or if ventilation is inadequate. <a href="#">[1]</a>

## Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Fluoro-6-formylpyridine** is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties of **2-Fluoro-6-formylpyridine**

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>4</sub> FNO[4][5][6][7]
Molecular Weight	125.1 g/mol [5][6][7]
Boiling Point (Predicted)	192.4 ± 20.0 °C[4][8]
Density (Predicted)	1.269 ± 0.06 g/cm <sup>3</sup> [4][8]
Flash Point (Predicted)	70.1 ± 21.8 °C[8]
Storage Temperature	Store in a cool place, with some suppliers recommending storage at -20°C.[6][9]

## Operational Plan: Safe Handling and Storage

A systematic approach to handling and storage is critical to minimize exposure and prevent accidents.

### Step-by-Step Handling Protocol:

- Preparation:
  - Ensure all required PPE is available and in good condition.
  - Verify that a safety shower and eyewash station are accessible and operational.
  - Prepare all necessary equipment and reagents before handling the chemical.
- Engineering Controls:
  - All work involving **2-Fluoro-6-formylpyridine** must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[4]
  - Use explosion-proof electrical and ventilating equipment where appropriate.[1]
- Handling:
  - Avoid direct contact with skin and eyes.[9]

- Do not breathe vapors or mist.[1][4]
- Keep the container tightly closed when not in use.[1][9]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][4]
- Use non-sparking tools.[1]
- Take precautionary measures against static discharge.[1]
- Do not eat, drink, or smoke in the work area.[1]
- Storage:
  - Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[9]
  - Keep containers tightly sealed and upright to prevent leakage.[9]
  - Some suppliers recommend storing under an inert atmosphere (e.g., Argon).[7]

## Emergency Procedures

Immediate and appropriate action is vital in case of an emergency.

Table 3: First-Aid Measures

Exposure	First-Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[1][2]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[2][3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3][9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][9]

#### Accidental Release Measures:

- Evacuate the area and ensure adequate ventilation.
- Remove all sources of ignition.[3][9]
- Wear appropriate PPE as outlined in Table 1.
- Contain the spill using an inert absorbent material such as sand, earth, or vermiculite.
- Collect the absorbed material into a suitable, labeled container for disposal.[2]
- Do not allow the chemical to enter drains or waterways.[9]

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam.<sup>[2]</sup> Water spray can be used to cool containers.<sup>[3][9]</sup>
- Specific Hazards: Combustion may produce toxic fumes, including carbon oxides, nitrogen oxides (NO<sub>x</sub>), and hydrogen fluoride.<sup>[2][9]</sup>
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.<sup>[3][9]</sup>

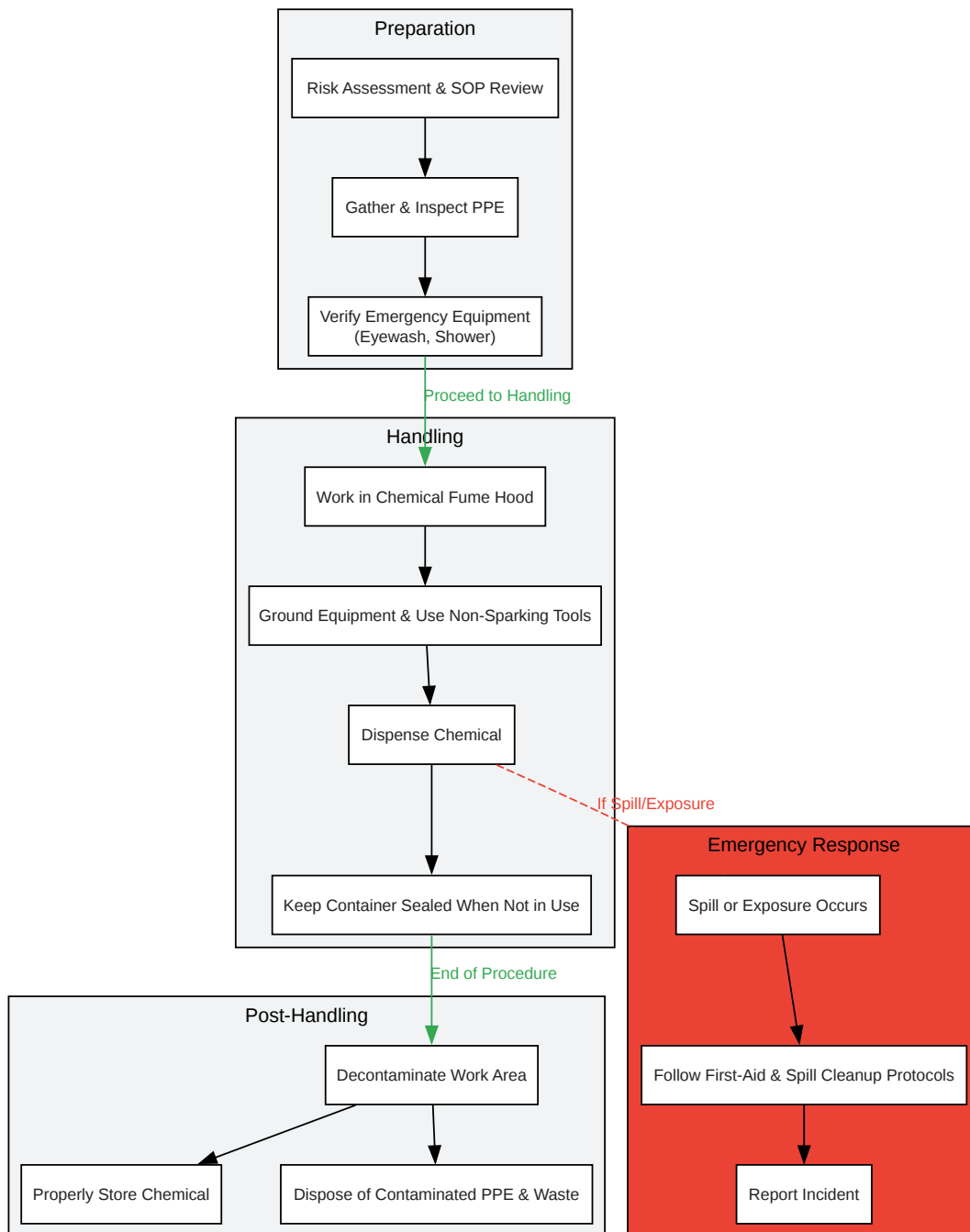
## Disposal Plan

Chemical waste must be managed in accordance with all local, state, and federal regulations.

- Waste Collection:
  - Collect waste **2-Fluoro-6-formylpyridine** and contaminated materials in a clearly labeled, sealed container.
  - Do not mix with other waste streams unless compatibility is known.
- Disposal:
  - Dispose of the chemical waste through a licensed professional waste disposal service.<sup>[3]</sup>
  - One recommended method is incineration in a chemical incinerator equipped with an afterburner and scrubber.<sup>[3]</sup>
  - Contaminated packaging should be disposed of as unused product.<sup>[3]</sup>

## Workflow for Handling 2-Fluoro-6-formylpyridine

## Safe Handling Workflow for 2-Fluoro-6-formylpyridine



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Caption: Workflow for the safe handling of **2-Fluoro-6-formylpyridine**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Fluoro-6-formylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112266#personal-protective-equipment-for-handling-2-fluoro-6-formylpyridine]

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